

# (Dimethylamino)acetaldehyde Diethyl Acetal: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 2,2-Diethoxy-N,N-dimethylethanamine

Cat. No.: B1294430

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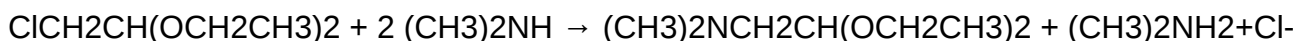
For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis and characterization of (Dimethylamino)acetaldehyde diethyl acetal (also known as N,N-Dimethyl-2,2-diethoxyethanamine). This versatile compound serves as a valuable building block in organic synthesis, particularly in the pharmaceutical industry for the construction of more complex molecular architectures. This document details a probable synthetic route, experimental protocols, and thorough characterization data.

## Synthesis

(Dimethylamino)acetaldehyde diethyl acetal can be synthesized through the nucleophilic substitution of a haloacetaldehyde diethyl acetal with dimethylamine. The most common and cost-effective starting material is chloroacetaldehyde diethyl acetal. The reaction proceeds via an SN2 mechanism where the lone pair of the nitrogen atom in dimethylamine attacks the electrophilic carbon atom bearing the chlorine atom, displacing the chloride ion.

The overall reaction is as follows:



An excess of dimethylamine is typically used to act as both the nucleophile and the base to neutralize the hydrogen chloride formed during the reaction, preventing the protonation of the

desired product.

## Synthesis Workflow



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